

An In-depth Technical Guide to Dodecyl Acetate (CAS No. 112-66-3)

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Compound of Interest

Compound Name: Dodecyl acetate

Cat. No.: B107313

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Abstract

Dodecyl acetate (CAS No. 112-66-3), also known as lauryl acetate, is a fatty acid ester with significant applications across various scientific and industrial domains. This document provides a comprehensive technical overview of **dodecyl acetate**, encompassing its physicochemical properties, synthesis and purification protocols, and analytical methodologies. Furthermore, it delves into its role as a semiochemical in insect communication, detailing the underlying signaling pathways and standardized bioassay protocols for its evaluation. Safety and handling procedures are also outlined to ensure its proper use in a laboratory setting. This guide is intended to be a core resource for researchers and professionals engaged in work that involves this versatile compound.

Physicochemical Properties

Dodecyl acetate is a colorless liquid characterized by a fruity, waxy, or floral odor.^{[1][2]} It is the ester of dodecanol and acetic acid. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Dodecyl Acetate**

Property	Value	Reference(s)
CAS Number	112-66-3	[3]
Molecular Formula	C ₁₄ H ₂₈ O ₂	[3]
Molecular Weight	228.37 g/mol	[3]
Appearance	Colorless, oily liquid	[3]
Odor	Fruity, floral, waxy	[1][2]
Boiling Point	283 °C	[3]
Melting Point	0.7 °C (33.3 °F; 273.8 K) at 760 mmHg	[2]
Density	0.882 g/cm ³	[3]
Flash Point	122 °C	[3]
Refractive Index	1.426 - 1.436 @ 20°C	[4]
Solubility	Insoluble in water; soluble in organic solvents	[3]
logP	6.1	[2]

Synthesis and Purification

Dodecyl acetate is primarily synthesized through the esterification of lauryl alcohol (1-dodecanol) with acetic acid or its derivatives.

Synthesis via Fischer Esterification

A common laboratory and industrial method for synthesizing **dodecyl acetate** is the Fischer-Speier esterification. This reaction involves the acid-catalyzed reaction of lauryl alcohol with acetic acid. To drive the reversible reaction towards the product, water is typically removed as it is formed, often with the use of a Dean-Stark apparatus.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine lauryl alcohol (1.0 equivalent) and a slight excess of glacial acetic acid (1.2 equivalents).
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (p-TsOH).
- **Reaction Conditions:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- **Work-up:** After cooling to room temperature, dilute the reaction mixture with an organic solvent like diethyl ether. Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude **dodecyl acetate** can be further purified by vacuum distillation.[3]

Synthesis via Transesterification

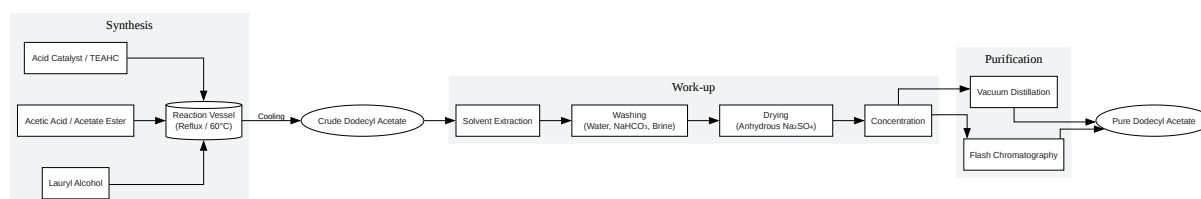
An alternative method involves the transesterification of an acetate ester with lauryl alcohol.

Experimental Protocol:

- **Reaction Setup:** In a capped vessel, combine lauryl alcohol (0.5 mmol) and an acetate ester (e.g., ethyl acetate, 1.5 mmol).
- **Catalyst Addition:** Add a catalyst such as tetraethylammonium bicarbonate (TEAHC) (0.15 mmol).
- **Reaction Conditions:** Stir the reaction mixture at 60 °C for 2 hours.
- **Work-up:** After the reaction, concentrate the mixture under reduced pressure. Extract the residue with diethyl ether (3 x 10 cm³).

- Purification: Combine the ethereal layers, remove the solvent under reduced pressure, and purify the crude product by flash chromatography on silica gel using a mixture of n-hexane and ethyl acetate (e.g., 95:5) as the eluent.[5]

A general workflow for the synthesis and purification of **dodecyl acetate** is depicted below.



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*General workflow for the synthesis and purification of **dodecyl acetate**.*

Analytical Methods

The purity and identity of **dodecyl acetate** are typically confirmed using chromatographic and spectroscopic techniques.

Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of **dodecyl acetate** and for its quantification in various matrices.

Experimental Protocol (GC-FID):

- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).

- Column: A non-polar capillary column (e.g., DB-5 or equivalent).
- Carrier Gas: Helium or nitrogen.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program: An initial temperature of 100 °C, hold for 1 minute, then ramp at 10 °C/min to 250 °C, and hold for 5 minutes.
- Injection Volume: 1 µL.
- Quantification: Can be performed using an internal or external standard method.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC can also be employed for the analysis of **dodecyl acetate**.

Experimental Protocol (RP-HPLC):

- Instrument: HPLC system with a UV detector.
- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water. For Mass Spectrometry (MS) compatible applications, formic acid can be used as an additive instead of phosphoric acid.[6]
- Flow Rate: 1.0 mL/min.
- Detector Wavelength: As **dodecyl acetate** lacks a strong chromophore, detection can be challenging. A low wavelength (e.g., 210 nm) may be used, or an alternative detector such as an Evaporative Light Scattering Detector (ELSD) or MS can be employed.
- Injection Volume: 10 µL.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the structure of **dodecyl acetate**. The ^1H NMR spectrum will show characteristic signals for the acetyl methyl protons, the methylene group adjacent to the oxygen, and the long alkyl chain.
- Infrared (IR) Spectroscopy: The IR spectrum of **dodecyl acetate** will exhibit a strong characteristic absorption band for the C=O stretch of the ester group around 1740 cm^{-1} .
- Mass Spectrometry (MS): When coupled with GC, MS provides a fragmentation pattern that serves as a molecular fingerprint for identification.

Biological Activity as an Insect Pheromone

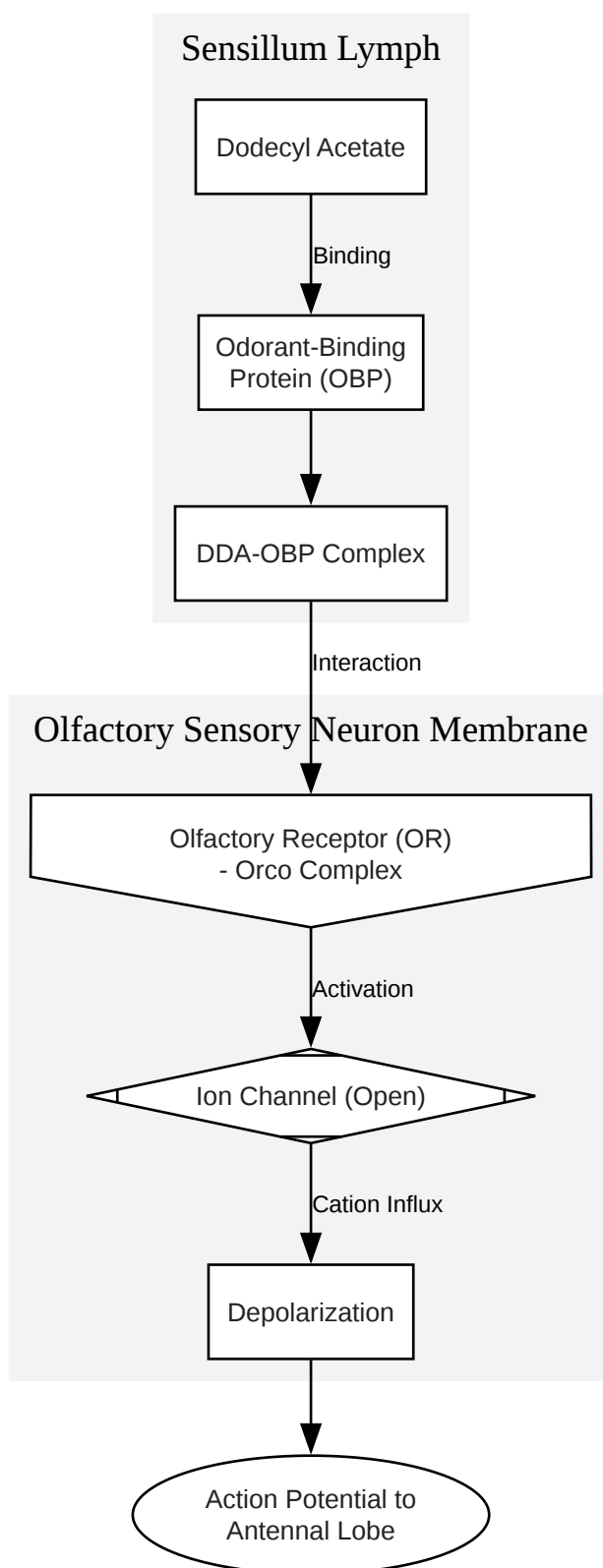
Dodecyl acetate is a component of the sex pheromone of various insect species, particularly in the order Lepidoptera. It acts as a chemical signal to attract mates.

Olfactory Signaling Pathway

The perception of **dodecyl acetate** in insects initiates a cascade of events within the olfactory sensory neurons located in the antennae.

- Pheromone Binding: **Dodecyl acetate** molecules enter the sensilla on the insect's antenna and are bound by Odorant-Binding Proteins (OBPs) in the sensillum lymph.
- Receptor Activation: The OBP-pheromone complex transports the hydrophobic **dodecyl acetate** to the dendritic membrane of an Olfactory Sensory Neuron (OSN), where it interacts with a specific Olfactory Receptor (OR).
- Signal Transduction: The binding of **dodecyl acetate** to the OR, which forms a heterodimer with a co-receptor (Orco), leads to the opening of an ion channel.
- Neuronal Firing: The influx of cations causes depolarization of the OSN. If the threshold potential is reached, action potentials are generated.
- Signal Processing: These electrical signals are transmitted to the antennal lobe of the insect brain for processing, ultimately leading to a behavioral response, such as upwind flight towards the pheromone source.^[7]

The following diagram illustrates this simplified signaling pathway.



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*Simplified insect olfactory signaling pathway for **dodecyl acetate**.*

Bioassays for Pheromone Activity

The biological activity of **dodecyl acetate** as a pheromone can be assessed using various bioassays.

EAG measures the summated electrical response of the entire antenna to a volatile stimulus.

Experimental Protocol:

- **Insect Preparation:** An adult insect is immobilized, and its head and antennae are exposed.
- **Electrode Placement:** A reference electrode is inserted into the head, and a recording electrode is placed in contact with the tip of the antenna.
- **Stimulus Preparation:** Serial dilutions of **dodecyl acetate** in a high-purity solvent (e.g., hexane) are prepared. A known volume of each dilution is applied to a filter paper, which is then placed in a stimulus delivery cartridge.
- **EAG Recording:** The antenna is placed in a continuous stream of humidified air. Puffs of air containing the **dodecyl acetate** stimulus are delivered into the airstream.
- **Data Analysis:** The amplitude of the negative voltage deflection from the baseline is measured as the EAG response. Dose-response curves can be generated by plotting the EAG response against the logarithm of the stimulus concentration.

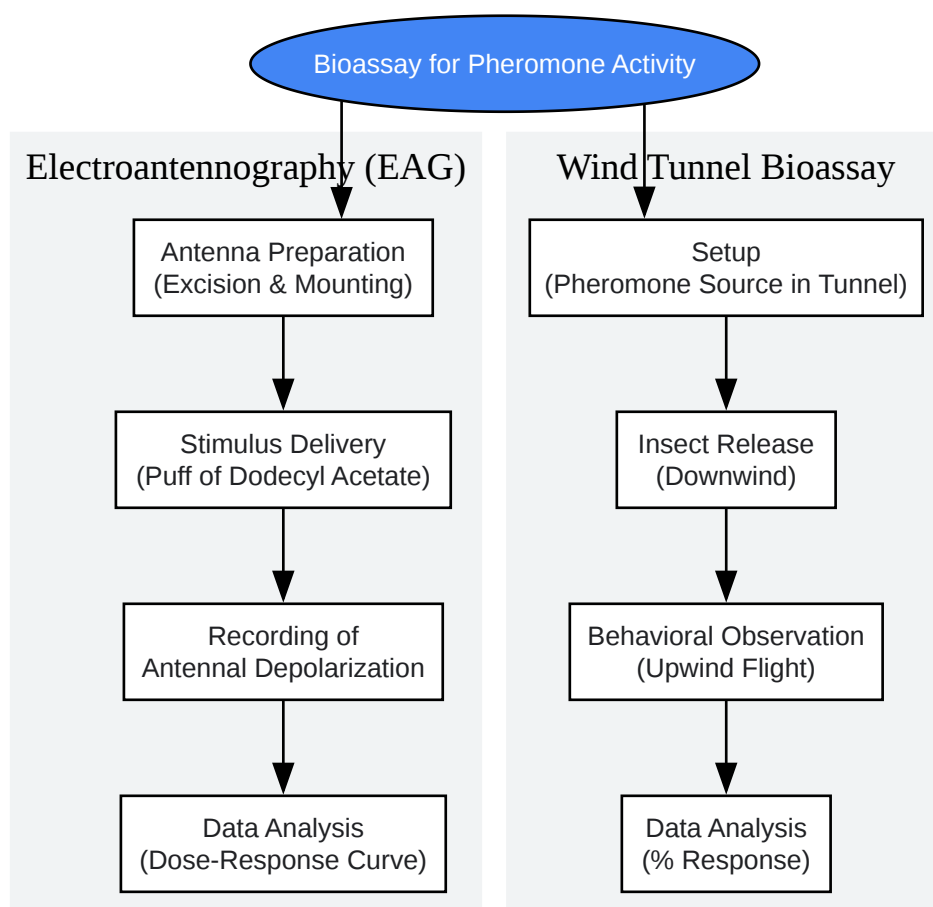
Wind tunnel assays are used to observe the behavioral responses of insects to a pheromone plume.

Experimental Protocol:

- **Wind Tunnel Setup:** A wind tunnel with controlled airflow, light intensity, and temperature is used. A pheromone source (e.g., a rubber septum impregnated with **dodecyl acetate**) is placed at the upwind end of the tunnel.
- **Insect Release:** Insects are released at the downwind end of the tunnel.
- **Behavioral Observation:** The behavior of the insects is recorded, including activation, take-off, upwind flight, and contact with the pheromone source.

- Data Analysis: The percentage of insects exhibiting each behavior is calculated.

The general workflow for these bioassays is presented below.



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Experimental workflow for pheromone bioassays.

Safety, Handling, and Disposal

Dodecyl acetate is a combustible liquid and should be handled with appropriate safety precautions.^[7]

- Handling: Work in a well-ventilated area and avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.^[7]

- **Storage:** Store in a cool, dry, well-ventilated area away from sources of ignition. Keep containers tightly closed.
- **Spills:** In case of a spill, absorb the liquid with an inert material and place it in a suitable container for disposal.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

Conclusion

Dodecyl acetate is a valuable compound with diverse applications, particularly in the fields of fragrance chemistry and chemical ecology. This technical guide has provided a detailed overview of its properties, synthesis, analysis, and biological activity. The experimental protocols and data presented herein are intended to serve as a foundational resource for researchers and professionals, facilitating further investigation and application of this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dodecyl Acetate (CAS No. 112-66-3)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107313#dodecyl-acetate-cas-number-112-66-3\]](https://www.benchchem.com/product/b107313#dodecyl-acetate-cas-number-112-66-3)

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